

1,3-Dichloroacetone: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 1,3-Dichloroacetone

Cat. No.: B141476

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CAS Number: 534-07-6 Molecular Formula: $C_3H_4Cl_2O$

This technical guide provides an in-depth overview of **1,3-dichloroacetone**, a versatile bifunctional reagent with significant applications in organic synthesis and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries, offering detailed information on its chemical properties, synthesis, applications, and safety protocols.

Chemical and Physical Properties

1,3-Dichloroacetone is a crystalline solid that is denser than water and has limited solubility in it, though it is soluble in organic solvents like ethanol and ether.^[1] It is recognized for its high reactivity, particularly in nucleophilic substitution reactions, owing to the electrophilic nature of the carbon atoms adjacent to the chlorine atoms and the presence of a carbonyl group.^[1]

Property	Value	Reference
Molecular Weight	126.97 g/mol	[2][3]
Appearance	White to pale yellow crystalline solid	[1][4]
Melting Point	39-41 °C	[2]
Boiling Point	173 °C	[2]
Density	1.383 g/mL at 25 °C	[2]
Vapor Pressure	<0.1 mmHg at 20 °C	[2]
Solubility	Soluble in water, ethanol, and diethyl ether.	

Synthesis of 1,3-Dichloroacetone

Several methods for the synthesis of **1,3-dichloroacetone** have been reported. A common laboratory and industrial method involves the oxidation of 1,3-dichloro-2-propanol.

Experimental Protocol: Oxidation of 1,3-Dichloro-2-propanol

This protocol is based on a method that improves yield and reduces reaction time.[5]

Materials:

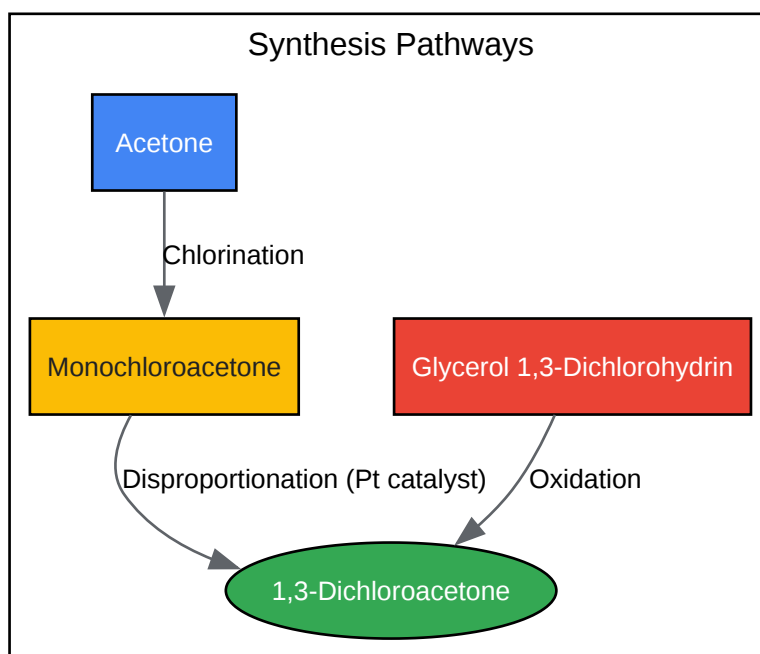
- 1,3-dichloro-2-propanol
- Sodium dichromate
- Sulfuric acid
- Water

Procedure:

- In a reaction vessel, combine 1,3-dichloro-2-propanol, sodium dichromate, and water.
- Stir the mixture at a constant temperature of 23-27 °C.
- Slowly add a solution of sulfuric acid dropwise to the reaction vessel.
- Continue stirring the mixture for 5 hours. The molar ratio of sodium dichromate to 1,3-dichloro-2-propanol should be maintained at 1:2.
- Upon completion, the pure **1,3-dichloroacetone** can be isolated. This method has been reported to achieve a yield of 79.6%.^[5]

Another approach involves a two-step process starting from the chlorination of acetone, followed by the disproportionation of the resulting monochloroacetone.^{[6][7]}

Synthesis of 1,3-Dichloroacetone



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Caption: Key synthetic routes to **1,3-dichloroacetone**.

Applications in Research and Drug Development

1,3-Dichloroacetone serves as a versatile building block in organic synthesis and has found significant utility in drug development, particularly in peptide chemistry.

Organic Synthesis

- **Intermediate:** It is a key intermediate in the synthesis of various compounds, including citric acid and the active pharmaceutical ingredient famotidine.[\[4\]](#)[\[8\]](#)
- **Cross-Aldol Reactions:** It acts as an acceptor substrate in cross-aldol reactions with donor substrates like acetone, cyclopentanone, and cyclohexanone.[\[4\]](#)
- **Heterocyclic Synthesis:** Its reactivity with ambident nucleophiles allows for the synthesis of cyclic systems containing a chloromethyl moiety, which can be further functionalized.[\[9\]](#)

Drug Development and Peptide Chemistry

A significant application of **1,3-dichloroacetone** in drug development is its use as a robust reagent for preparing bicyclic peptides.[\[10\]](#) It acts as a bifunctional thiol-reactive agent to selectively link free cysteine side chains via an SN2 reaction, forming a stable acetone-like bridge.[\[10\]](#)[\[11\]](#) This dimerization strategy can enhance the binding affinity, potency, and proteolytic stability of peptides.[\[10\]](#)[\[11\]](#)

Experimental Protocol: Dimerization of Cyclic Peptides

The following is a general procedure for the dimerization of cyclic peptide monomers using **1,3-dichloroacetone**.[\[10\]](#)

Materials:

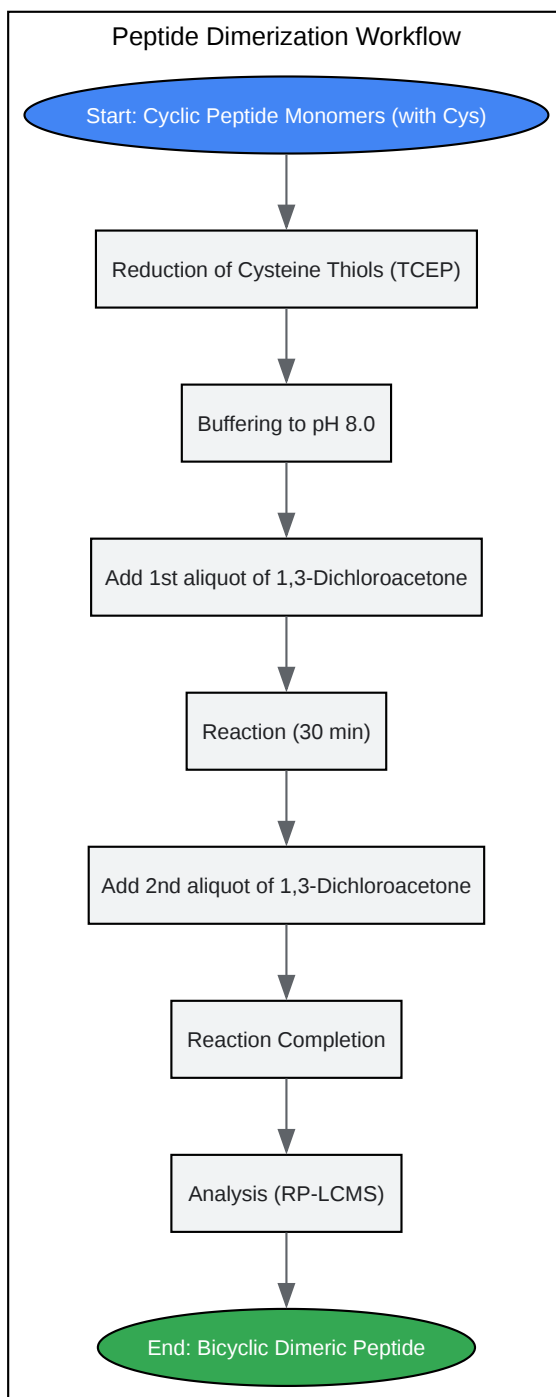
- Cyclic peptide monomers with free cysteine residues
- Tris(2-carboxyethyl)phosphine (TCEP)
- Ammonium bicarbonate buffer (e.g., 50 mM, pH 8.0)

- **1,3-dichloroacetone** (DCA) solution (e.g., 40 mM in DMF)
- Water
- Dimethylformamide (DMF)

Procedure:

- Prepare a stock solution of the peptide in water (e.g., 40 mM).
- Add TCEP (1.1 equivalents) to the peptide solution to ensure the cysteine thiol groups are in their reduced state.
- Dilute the reaction mixture to a final peptide concentration of 4 mM with the ammonium bicarbonate buffer.
- Allow the reduction to proceed for 15 minutes with gentle shaking.
- Add the first portion of the DCA solution (0.275 equivalents).
- Let the reaction proceed for 30 minutes. Monitor the reaction progress using a suitable analytical technique such as RP-LCMS.
- Add the second portion of the DCA solution (0.275 equivalents).
- Continue to monitor the reaction until the desired dimer is formed.

Experimental Workflow for Peptide Dimerization



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Caption: Workflow for the dimerization of cyclic peptides.

Safety and Handling

1,3-Dichloroacetone is classified as a hazardous substance and must be handled with extreme care.^{[1][4]}

Hazards:

- Toxicity: It is fatal if swallowed, inhaled, or absorbed through the skin.^{[2][12][13]}
- Corrosivity: It causes severe skin burns and eye damage.^{[2][13]}
- Irritation: It is a lachrymator (induces tearing) and a vesicant (causes blistering).^[2]
- Mutagenicity: It is suspected of causing genetic defects.^[13]

Handling Precautions:

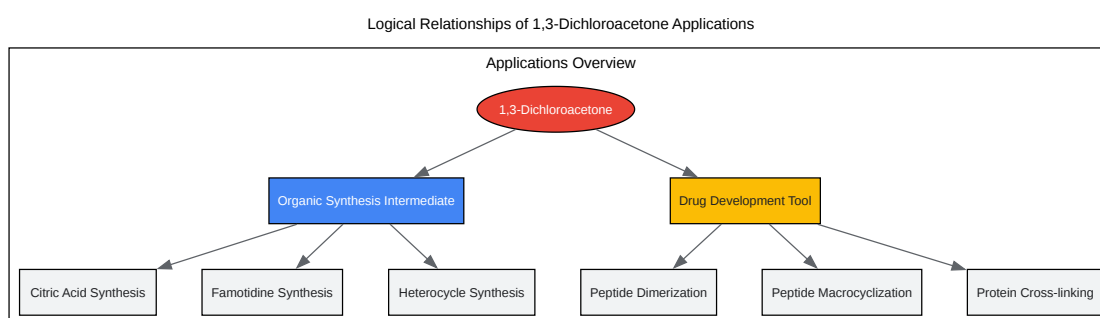
- Work in a well-ventilated area, preferably under a chemical fume hood.^{[2][13]}
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^{[2][13]}
- Avoid inhalation of dust or vapors. Use respiratory protection if necessary.^{[2][13]}
- Prevent contact with skin and eyes.^{[2][13]}
- Keep away from heat, sparks, and open flames.^[2]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[2]
- Keep refrigerated at 2-8°C.^[2]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.^[2]

First Aid Measures:

- Inhalation: Move the person to fresh air immediately. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[12\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[2\]](#)[\[12\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[2\]](#)[\[12\]](#)



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Caption: Applications of **1,3-dichloroacetone**.

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References

- 1. CAS 534-07-6: 1,3-Dichloroacetone | CymitQuimica [cymitquimica.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. GB2028796A - Continuous preparation of 1,3-D1 chloroacetone from (monochloro) acetone - Google Patents [patents.google.com]
- 4. Cas 534-07-6, 1,3-Dichloroacetone | lookchem [lookchem.com]
- 5. Synthesis of 1,3-Dichloroacetone | Semantic Scholar [semanticscholar.org]
- 6. WO2005097722A1 - Process for preparing 1,3-dichloroacetone - Google Patents [patents.google.com]
- 7. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 8. 1,3-Dichloroacetone, 96% | Peptide Research Reagent [benchchem.com]
- 9. researchgate.net [researchgate.net]
- 10. 1,3-Dichloroacetone: A Robust Reagent for Preparing Bicyclic Peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. 1,3-DICHLOROACETONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. echemi.com [echemi.com]
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